

chemical properties of 1-(5-methoxy-1H-indol-3-yl)ethanone

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Compound of Interest

Compound Name: 1-(5-methoxy-1H-indol-3-yl)ethanone

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Nomenclature, Structure, and Physicochemical Properties

1-(5-methoxy-1H-indol-3-yl)ethanone is a bicyclic aromatic compound featuring a benzene ring fused to a pyrrole ring, which is characteristic of the indole scaffold. The molecule is substituted with a methoxy group at the 5-position of the benzene ring and an acetyl group at the 3-position of the pyrrole ring.

Systematic IUPAC Name: **1-(5-methoxy-1H-indol-3-yl)ethanone**^[1] Common Names: 3-Acetyl-5-methoxyindole^[2] CAS Number: 51843-22-2^[2]^[3]^[4] Molecular Formula: C₁₁H₁₁NO₂^[1]^[2]

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References

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